

Difference between esterquat formate and esterquat methyl sulfate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Dimethyl(2-(stearoyloxy)ethyl)ammonium formate
CAS No.:	93803-55-5
Cat. No.:	B12682156

[Get Quote](#)

Technical Guide: Esterquat Formate vs. Esterquat Methyl Sulfate

Mechanistic Architecture, Physicochemical Profiling, and Applications in Delivery Systems

Executive Summary

The transition from Esterquat Methyl Sulfate (MeSO_4^-) to Esterquat Formate (HCOO^-) represents more than a simple anion exchange; it is a fundamental shift in the molecular architecture of cationic surfactant systems. While both share the same cationic esteramine core (typically derived from triethanolamine or methyldiethanolamine), the counter-ion dictates the solvation shell dynamics, rheological behavior, and safety profile of the bulk material.

For the drug development professional, understanding this distinction is critical. The counter-ion influences the phase transition temperature (

) of lipid nanoparticles (LNPs), the hydration force at the lipid interface, and the transfection efficiency of cationic delivery systems. This guide dissects the synthesis, stability, and physicochemical divergences of these two systems.

Molecular Architecture & Synthesis

The core difference lies in the quaternization pathway. The choice of alkylating agent determines the counter-ion and, consequently, the residual toxicity profile of the raw material.

The Methyl Sulfate Route (Traditional)

The industry standard involves the reaction of a tertiary esteramine with Dimethyl Sulfate (DMS).

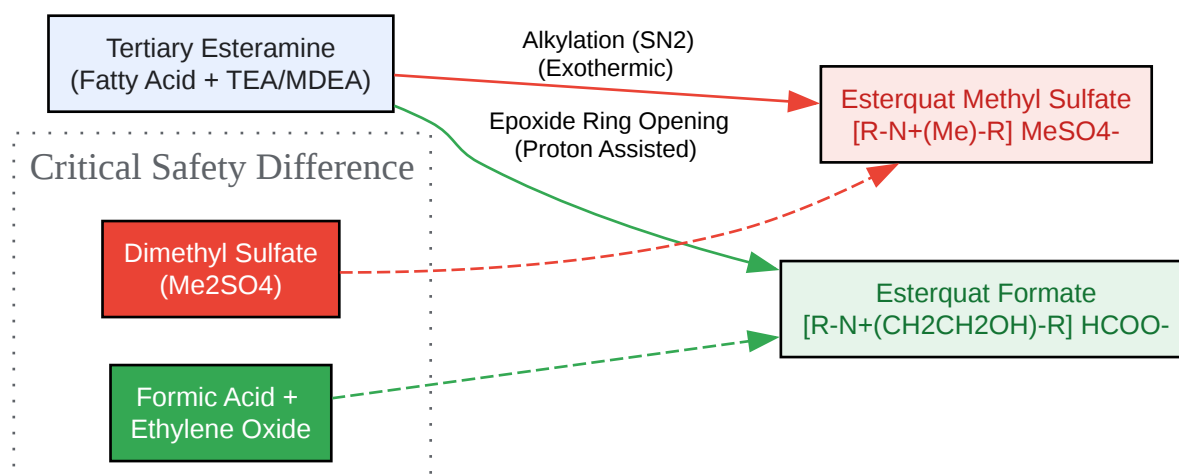
- Mechanism: S_N2 nucleophilic substitution.
- Critical Drawback: DMS is a potent alkylating agent and a genotoxic carcinogen. Residual DMS monitoring is a strict regulatory requirement (typically <1 ppm).
- Outcome: A quaternary ammonium methosulfate salt.

The Formate Route (Green Chemistry)

The formate variant utilizes a "alkylene oxide + acid" route, avoiding DMS entirely.

- Mechanism: The tertiary amine reacts with Formic Acid and an epoxide (Ethylene Oxide or Propylene Oxide). The acid protonates the epoxide, facilitating ring opening by the amine nucleophile.
- Benefit: Zero risk of residual DMS. The process yields a quaternary ammonium formate.
- Outcome: A "choline-like" headgroup structure with a formate counter-ion.

Synthesis Pathway Visualization



[Click to download full resolution via product page](#)

Figure 1: Comparative synthesis pathways. The methyl sulfate route relies on the alkylation of the amine, whereas the formate route utilizes an acid-catalyzed epoxide ring-opening mechanism.

Physicochemical Performance Profile

The counter-ion dictates the macroscopic properties of the surfactant paste or liquid. This is governed by the Hofmeister Series and the Hydration Energy of the anion.

Viscosity and Solvation[1][2][3]

- Methyl Sulfate (MeSO₄⁻): A bulky, organic anion with lower hydration energy (chaotropic tendency). It binds tightly to the cationic headgroup, reducing effective headgroup repulsion. This typically results in high-viscosity pastes that require flammable solvents (Isopropanol/Ethanol) to remain pumpable.
- Formate (HCOO⁻): A smaller, more hydrated anion (kosmotropic tendency relative to bulky organics). It creates a larger hydration shell around the headgroup. This steric hydration barrier prevents close packing of the lamellar sheets, resulting in lower viscosity at equivalent solids content.
 - Practical Implication: Formate quats can often be formulated as high-concentration liquids (>80% active) using non-flammable solvents like hexylene glycol or even water, unlike the solid/paste MeSO₄ variants.

Flash Point & Safety

This is the primary logistical differentiator.

- MeSO₄ Systems: Usually dissolved in IPA/Ethanol. Flash Point: ~20°C - 30°C. (Class 3 Flammable Liquid).
- Formate Systems: Dissolved in glycols or water. Flash Point: >100°C. (Non-flammable).

Comparative Data Table

Feature	Esterquat Methyl Sulfate	Esterquat Formate
Counter-ion	Methyl Sulfate (CH ₃ SO ₄ ⁻)	Formate (HCOO ⁻)
Synthesis Reagent	Dimethyl Sulfate (DMS)	Formic Acid + Ethylene Oxide
Residual Toxicity	Risk of DMS (Carcinogen)	No DMS risk
Typical Solvent	Isopropanol / Ethanol	Dipropylene Glycol / Water
Flash Point	Low (~25°C)	High (>100°C)
Viscosity Profile	High (Paste/Solid)	Low to Medium (Pumpable Liquid)
Hydration Shell	Low (Tighter Ion Pairing)	High (Loose Ion Pairing)

Stability & Hydrolysis Kinetics

Both molecules contain vulnerable ester linkages susceptible to hydrolysis. However, the counter-ion influences the pH drift and catalytic environment.

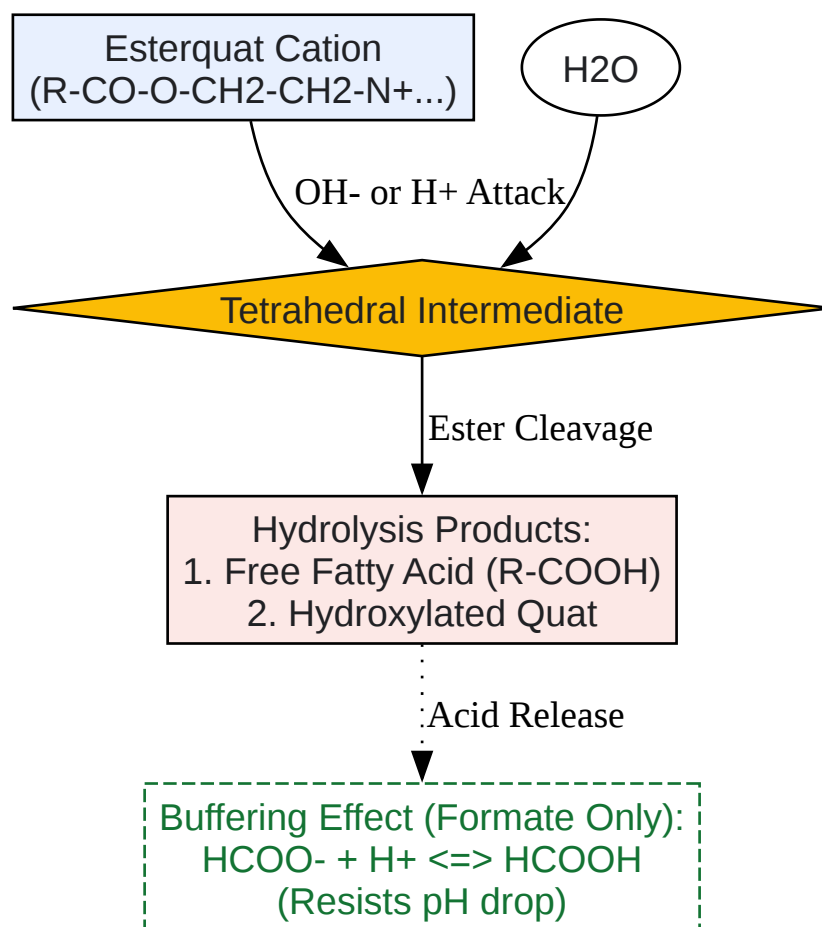
The Hydrolysis Mechanism

Hydrolysis is acid- or base-catalyzed. As the ester bond cleaves, it generates free fatty acids (lowering pH) and alcohol-amines.

- MeSO₄ Effect: The methyl sulfate anion is the conjugate base of a strong acid (methyl sulfuric acid). It provides no buffering capacity. As hydrolysis initiates and fatty acids are

released, the pH drops rapidly, potentially accelerating acid-catalyzed hydrolysis autocatalytically.

- **Formate Effect:** The formate anion is the conjugate base of a weak acid (formic acid, pKa ~3.75). In solution, the formate/formic acid equilibrium can act as a buffer system, potentially stabilizing the pH drift during storage and mitigating the rate of acid-catalyzed hydrolysis.



[Click to download full resolution via product page](#)

Figure 2: Hydrolysis pathway. The release of fatty acids drops the pH. Formate ions can buffer this drop, potentially altering the degradation kinetics compared to the non-buffering methyl sulfate.

Implications for Drug Delivery (Lipid Nanoparticles)

For researchers in gene therapy and formulation science, the "Esterquat" structure is homologous to biodegradable cationic lipids (e.g., DOTAP analogs) used in LNPs. The choice

of counter-ion is a critical formulation variable.

The Counter-ion Effect on Transfection

Recent studies on cationic lipids demonstrate that the counter-ion governs the lipid headgroup area (

) and packing parameter (

):

- Tighter Binding Ions (MeSO_4^- , I^-): Reduce the effective headgroup repulsion. This increases the packing parameter (), promoting inverted hexagonal phases (H). While H phase is fusogenic (good for endosomal escape), too much dehydration can lead to unstable particles that aggregate.
- Hydrated Ions (Formate, Acetate): Maintain a larger hydration shell. This stabilizes the lamellar phase (L).
- Conclusion: Formate-based lipids may form more stable, smaller LNPs with longer circulation times, whereas MeSO_4 -based lipids may be more fusogenic but less stable in suspension.

Hofmeister Series Context

- Chaotropes (Structure Breakers): $\text{I}^- > \text{ClO}_4^- > \text{MeSO}_4^-$ (Organic/Bulky)
- Kosmotropes (Structure Makers): $\text{SO}_4^{2-} > \text{HCOO}^- > \text{Cl}^-$
- Insight: Formate sits closer to the "structure maker" end than Methyl Sulfate. It structures water around the headgroup, preventing the "crash out" of lipids and potentially improving the hydration of the LNP corona.

References

- Para, G., et al. (2016).[1] "Hydrolysis Driven Surface Activity of Esterquat Surfactants." Colloids and Surfaces A: Physicochemical and Engineering Aspects. [Link](#)
- Kozubek, A., et al. (2024). "Rethinking the Esterquats: Synthesis, Stability, Ecotoxicity and Applications." International Journal of Molecular Sciences. [Link](#)
- Mishra, S. & Tyagi, V.K. (2007). "Ester Quats: The Novel Class of Cationic Fabric Softeners." Journal of Oleo Science. [Link](#)
- Floch, V., et al. (1996). "The counterion influence on cationic lipid-mediated transfection of plasmid DNA." [2][3] Biochimica et Biophysica Acta (BBA). [Link](#)
- European Patent EP1806392B1. (2007). "Stable aqueous esterquat compositions." [Link](#)
- Puchta, R., et al. (1993). "Esterquats: A new class of cationic surfactants." Tenside Surfactants Detergents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. DOTAP: Structure, hydration, and the counterion effect - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Difference between esterquat formate and esterquat methyl sulfate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12682156/docs#difference-between-esterquat-formate-and-esterquat-methyl-sulfate\]](https://www.benchchem.com/product/b12682156/docs#difference-between-esterquat-formate-and-esterquat-methyl-sulfate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)